

# Technical Support Center: Intensify Signal Amplifier

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Intensify*

Cat. No.: *B15187094*

[Get Quote](#)

Welcome to the technical support center for **Intensify**, your solution for next-generation signal amplification in chemiluminescent assays. This guide provides troubleshooting advice and answers to frequently asked questions to help you achieve optimal results in your experiments.

## Troubleshooting Guide: Weak or No Signal

A weak or absent signal is a common issue in chemiluminescent assays. This guide will walk you through the most common causes and their solutions when using the **Intensify** Signal Amplifier.

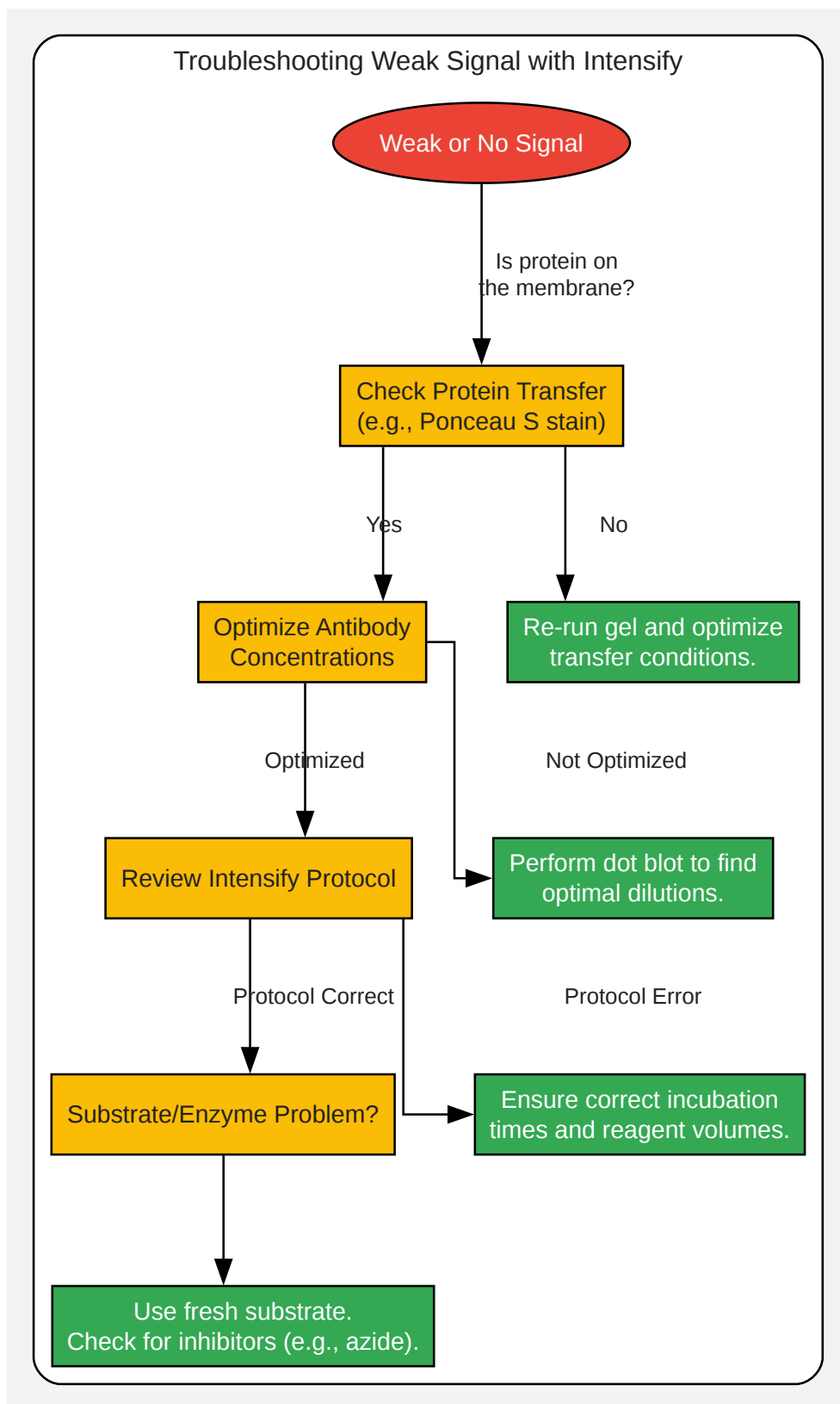
### Initial Checks

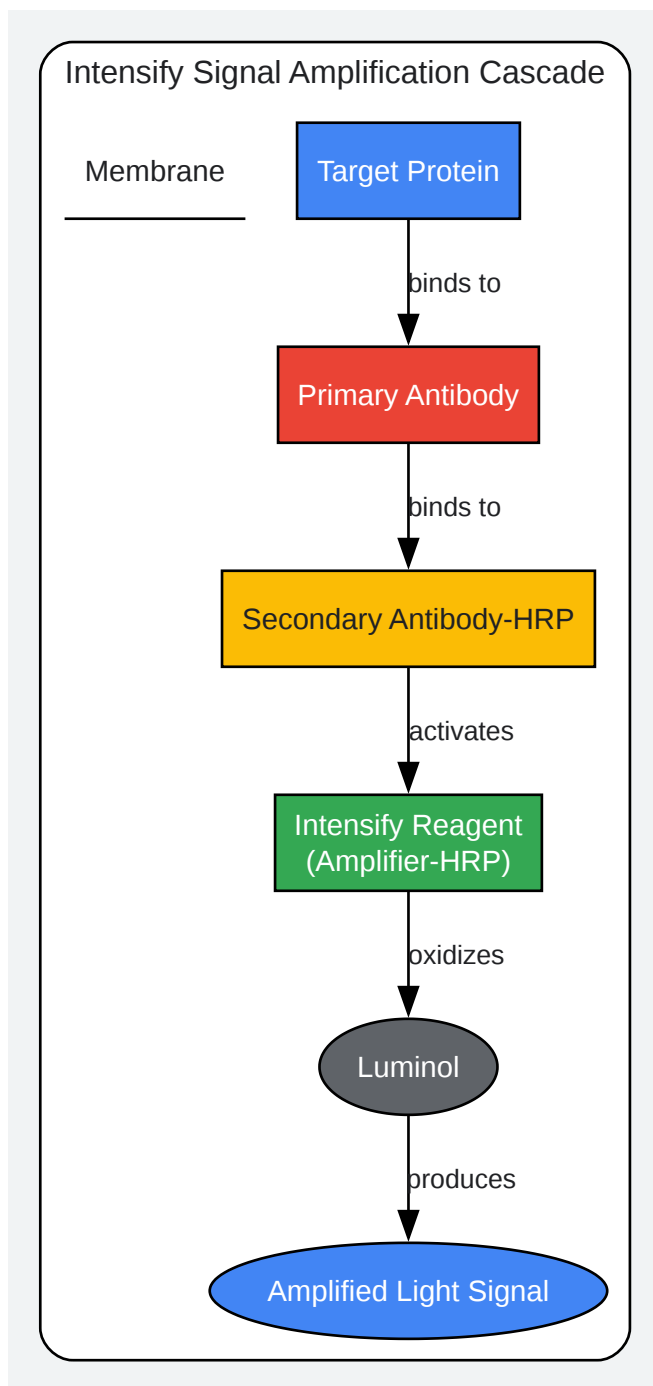
Before delving into more complex troubleshooting, ensure the following:

- **Reagent Preparation:** Confirm that all reagents, including the **Intensify** kit components, were prepared correctly and have not expired.[\[1\]](#)
- **Correct Protocol:** Double-check that the **Intensify** protocol was followed precisely, with particular attention to incubation times and temperatures.[\[2\]](#)
- **Instrument Settings:** Verify that the imaging equipment is set to the correct wavelength and filter settings for chemiluminescence detection.

## Troubleshooting Workflow

If the initial checks do not resolve the issue, use the following workflow to diagnose the problem.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ELISA Troubleshooting Guide | Thermo Fisher Scientific - US [thermofisher.com]
- 2. biomol.com [biomol.com]
- To cite this document: BenchChem. [Technical Support Center: Intensify Signal Amplifier]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15187094#troubleshooting-weak-signal-with-intensify]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)